

Technical Safety & Handling Guide: 3-bromo-N-(3-fluorophenyl)propanamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-bromo-N-(3-fluorophenyl)propanamide

CAS No.: 195390-25-1

Cat. No.: B1380172

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CAS Number: 195390-25-1 Document Type: Advanced Safety & Technical Data Guide Version: 1.0 (Scientific Reference)

Executive Summary & Application Context

3-bromo-N-(3-fluorophenyl)propanamide is a specialized organobromine intermediate used primarily in the synthesis of pharmaceutical scaffolds. Its structure combines a reactive alkyl bromide tail with a meta-fluorinated phenyl amide core.

In drug discovery, this compound serves as a "warhead" precursor or a linker. The terminal bromide is an electrophile susceptible to nucleophilic substitution (

), allowing the attachment of heterocycles, amines, or thiols. Alternatively, under basic conditions, it can undergo elimination to form the corresponding acrylamide (a Michael acceptor), a common motif in covalent kinase inhibitors.

Critical Safety Note: While often classified generically as an "Irritant," the presence of a primary alkyl bromide moiety confers alkylating potential. Users must treat this compound as a potential

sensitizer and mutagen, beyond standard GHS classifications.

Chemical Identity & Physicochemical Properties[1][2][3][4]

Property	Data
Chemical Name	3-bromo-N-(3-fluorophenyl)propanamide
CAS Number	195390-25-1
Synonyms	N-(3-fluorophenyl)-3-bromopropionamide; 3-bromo-N-(3-fluorophenyl)propionamide
Molecular Formula	
Molecular Weight	246.08 g/mol
Physical State	Solid (typically off-white to beige powder)
Melting Point	Approx. 73–75 °C (Inferred from m-chloro analog [1])
Solubility	Soluble in DMSO, DMF, DCM, Ethyl Acetate; Poorly soluble in water.
SMILES	<chem>O=C(CCBrc1ccccc1F)c1</chem>

Hazard Identification & Risk Assessment

GHS Classification (Derived)

Based on structural analogs (e.g., 3-bromo-N-phenylpropanamide) and functional group reactivity:

- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Eye Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Expert Toxicology Insight: The "Hidden" Hazard

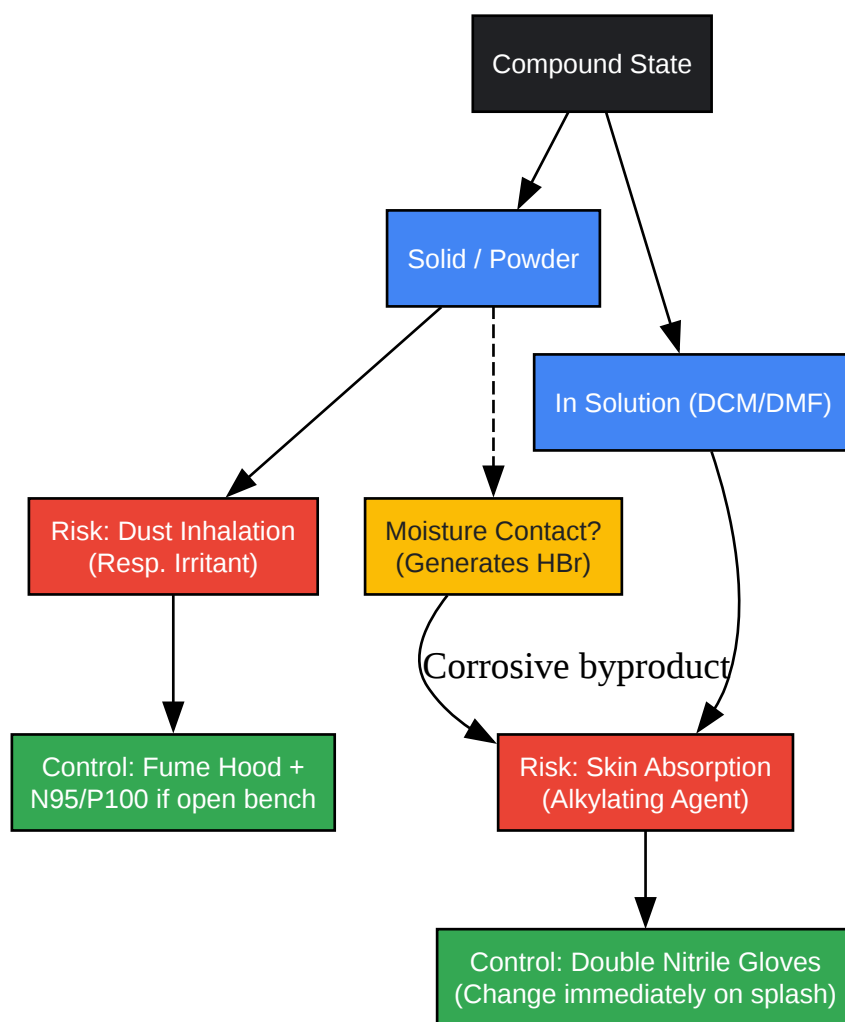
Standard SDSs often stop at "Irritant." However, the C-Br bond at the

-position to the carbonyl is chemically labile.

- Alkylation: The carbon attached to the bromine is electrophilic. Direct contact with DNA bases (guanine) is theoretically possible, posing a genotoxic risk.
- Hydrolysis: In the presence of moisture, the bromide can hydrolyze to release Hydrobromic Acid (HBr), a corrosive gas/liquid that causes delayed burns.
- Elimination: Exposure to basic conditions (even mild bases on skin) can drive the elimination of HBr to form N-(3-fluorophenyl)acrylamide, a potent sensitizer and Michael acceptor.

Hazard Decision Matrix

The following diagram illustrates the decision logic for handling this compound based on its physical state and reactivity.



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Figure 1: Hazard assessment and control logic. Note the secondary risk of HBr generation upon moisture contact.

Safe Handling & Storage Protocols

Storage Requirements[8][9][11]

- Temperature: Store at 2–8 °C (Refrigerated). Room temperature storage is acceptable for short durations, but long-term stability is compromised by thermal elimination of HBr.
- Atmosphere: Store under Inert Gas (Nitrogen or Argon). The compound is moisture-sensitive.[1]

- Container: Amber glass vials with PTFE-lined caps to prevent light degradation (homolytic cleavage of C-Br bond).

Personal Protective Equipment (PPE) Selection

- Gloves:
 - Standard Use: Double-gloving with Nitrile (0.11 mm) is sufficient for solid handling.
 - Solution Handling: If dissolved in DCM or DMF, use Silver Shield (Laminate) or tested Butyl Rubber gloves. Halogenated solvents (DCM) permeate nitrile in <5 minutes, carrying the alkyl bromide through to the skin [2].
- Respiratory: Use a fume hood maintaining a face velocity of >100 fpm. If weighing outside a hood, a P100 particulate respirator is mandatory.

Emergency Response Protocols

Spill Cleanup Workflow

Scenario: 500 mg of solid powder spilled on the benchtop.

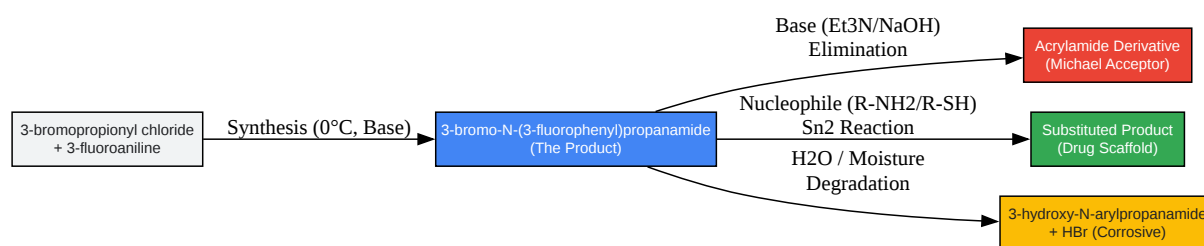
- Evacuate & Ventilate: Alert nearby personnel. Ensure fume hood sash is lowered.
- PPE Upgrade: Don double nitrile gloves, safety goggles, and a lab coat.
- Neutralization (Critical Step): Do not just wipe with water (generates HBr).
 - Cover the spill with solid Sodium Bicarbonate () or Calcium Carbonate. This neutralizes any potential acid generation.
- Collection: Sweep the powder/bicarbonate mix into a container using a brush.
- Surface Decon: Wipe the surface with a 5% aqueous solution of Sodium Thiosulfate (quenches reactive alkyl halides) followed by soap and water.

First Aid Measures

- Eye Contact: Rinse immediately with water for 15 minutes.[2][3] Do not use neutralization agents in the eye. Seek medical attention.
- Skin Contact: Wash with soap and water.[4][2][3][5] Do not use ethanol or DMSO; these solvents enhance skin penetration of the bromide.
- Inhalation: Move to fresh air. If wheezing occurs (HBr irritation), administer oxygen if trained.

Synthesis & Reactivity Context (Technical Insight)

Understanding the reactivity profile aids in both safety and experimental design. The following diagram maps the compound's reactivity pathways.



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Figure 2: Reactivity pathways. The "Elimination" pathway creates a potent sensitizer, while "Hydrolysis" generates corrosive acid.

Experimental Implication

When using this compound in synthesis:

- Avoid Excess Base: If performing a nucleophilic substitution (), use a non-nucleophilic base (e.g., DIPEA) and control temperature to prevent competitive elimination to the acrylamide.
- Quenching: Quench reactions with saturated ammonium chloride (

) rather than strong basic washes to avoid uncontrolled polymerization or degradation.

Disposal & Regulatory Compliance

- Waste Classification:
 - RCRA: Likely classifies as a Halogenated Organic Waste.
 - EPA Code: Not explicitly listed, but treat as D002 (Corrosive) if hydrolyzed, or D003 (Reactive) depending on interpretation of alkylating potential.
- Disposal Protocol:
 - Segregate into "Halogenated Solvent/Organic" waste streams.
 - Do not mix with strong oxidizers (e.g., Nitric acid) or strong bases.
 - Label clearly as "Contains Alkyl Bromide – Potential Sensitizer."

References

- PubChem. (n.d.). 3-Bromo-N-(3-chlorophenyl)propanamide (Analogous Physical Properties). National Library of Medicine. Retrieved February 24, 2026, from [\[Link\]](#)

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